

m-Chlorocumene versus p-chlorocumene properties

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Compound Focus: m-Chlorocumene

CAS No.: 7073-93-0

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How to Approach the Comparison

The search results confirm the existence of *m*-chlorocumene and *p*-chlorocumene (4-chlorocumene) as distinct chemical isomers [1] [2]. A comparison guide for researchers would typically focus on how the different positions of the chlorine atom (meta vs. para) on the cumene ring affect their chemical and physical properties.

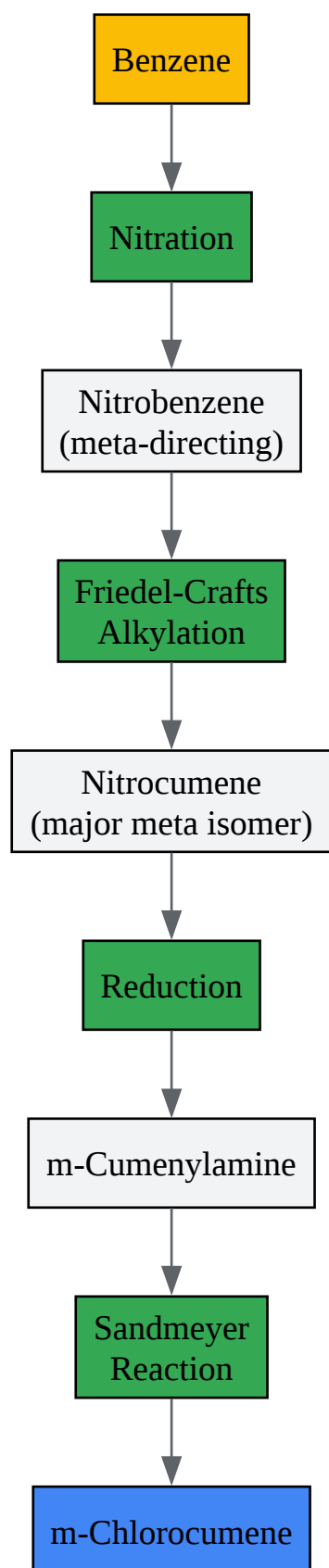
The table below outlines the key properties you should compare and explains why data is currently unavailable:

Property	Importance in Comparison	Data Availability
Molecular Mass & Formula	Baseline identity confirmation	Available: Both are C ₉ H ₁₁ Cl [1] [2]
Structural Formula	Core difference (substituent position)	Available: Structures can be drawn from identifiers
Boiling/Melting Point	Indicates intermolecular forces and purity	Not found in search results

Property	Importance in Comparison	Data Availability
Density & Refractive Index	Useful for identification and quantification	Not found in search results
Spectral Data (NMR, IR, MS)	Critical for identification and confirmation	Not found in search results
Chemical Reactivity	Determines suitability in synthesis	Not found in search results
Toxicity & Safety Data	Essential for lab handling and regulations	Not found in search results

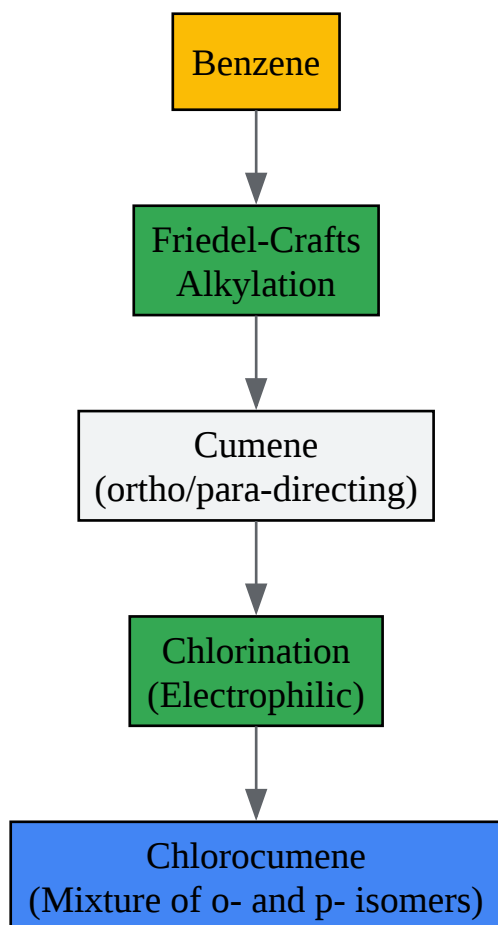
Synthetic Pathways

The synthesis of these isomers is a primary point of differentiation. The general strategy involves controlling the order of introducing substituents to the benzene ring to exploit directing effects [3].



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Diagram 1: A theoretical multi-step synthesis for *m*-chlorocumene, utilizing the meta-directing effect of a nitro group [3].



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Diagram 2: A direct synthesis leading to a mixture of ortho and para isomers, requiring separation to isolate *p*-chlorocumene [3].

Experimental Framework for Comparison

Since experimental data is missing from the search results, here is a proposed methodology for key comparative experiments.

1. Chromatographic Separation and Analysis

- **Objective:** To separate a mixture of *m*- and *p*-chlorocumene and determine relative purity.

- **Protocol:**

- **Method:** Use Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).
- **Column:** A reverse-phase C18 column is suitable for HPLC.
- **Mobile Phase:** For HPLC, use a gradient of acetonitrile and water.
- **Detection:** Use a UV-Vis detector, noting the retention times for each pure isomer.
- **Calibration:** Create a calibration curve for each isomer to quantify their concentration in mixtures.

2. Spectroscopic Differentiation and Confirmation

- **Objective:** To collect and compare characteristic spectroscopic data for each isomer.

- **Protocol:**

- **Nuclear Magnetic Resonance (NMR):** Analyze both ^1H and ^{13}C NMR spectra.
 - **Key Difference:** The chemical shifts and splitting patterns of the aromatic protons are most diagnostic. The *meta* isomer shows a more complex pattern, while the *para* isomer can exhibit symmetry.
- **Infrared (IR) Spectroscopy:** Note the absorption frequencies for C-H, C-C, and C-Cl stretches. Minor shifts may be observed due to the different ring substitution patterns.
- **Mass Spectrometry (MS):** Confirm the molecular ion peak (m/z 154 for $\text{C}_9\text{H}_9\text{Cl}$) and compare fragmentation patterns.

Key Research Considerations

- **Isomer-Specific Effects:** In drug development, the meta-substitution in *m*-chlorocumene creates a different three-dimensional shape and electronic distribution compared to the para-substitution in *p*-chlorocumene. This can lead to significant differences in how the molecule interacts with a biological target, potentially affecting potency, selectivity, and metabolism.
- **Data Sources:** The current search results are insufficient for a rigorous comparison. You will need to consult specialized chemical databases (like SciFinder, Reaxys), handbooks (like the CRC Handbook of Chemistry and Physics), and primary scientific literature for physical constants, spectral data, and toxicological information.
- **Experimental Necessity:** If this data does not exist in the literature, you would need to synthesize pure isomers using controlled pathways [3] and characterize them fully using the experimental protocols outlined above.

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References

1. m-Chlorocumene | C₉H₁₁Cl | CID 81523 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
2. 4-Chlorocumene | C₉H₁₁Cl | CID 17493 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Synthesis of m-chlorocumene? - Powered by XMB 1.9.11 [sciencemadness.org]

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